The DAUDA Standard: A Technical Guide to Purity, Sourcing, and Application

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Compound of Interest

Compound Name:	*Undecanoic acid, 11-(dimethylamino)-*
CAS No.:	*2091-23-8*
Cat. No.:	*B14745382*

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Executive Summary: The Solvatochromic Imperative

11-(Dansylamino)undecanoic acid (DAUDA) is not merely a reagent; it is a molecular reporter whose utility hinges entirely on the solvatochromic properties of the dansyl fluorophore. In the drug discovery pipeline—specifically for Fatty Acid Binding Proteins (FABPs) and albumin displacement assays—DAUDA serves as a surrogate ligand. Its fluorescence emission shifts from ~540 nm (weak, polar environment) to ~500 nm (intense, hydrophobic pocket) upon binding.

However, the reliability of this "turn-on" signal is frequently compromised by commercial impurities.[1] A 95% pure sample may yield 50% error in

determinations if the 5% impurity is a highly fluorescent hydrolysis product. This guide synthesizes commercial sourcing strategies with a rigorous, self-validating protocol for laboratory use.

Commercial Landscape & Sourcing Strategy

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The Supply Chain

DAUDA is available from several major life science suppliers. While "Analytical Grade" is the standard, the definition of purity varies between High Performance Liquid Chromatography (HPLC) and Thin Layer Chromatography (TLC) analysis.

Supplier	Product Tier	Purity Specification	Primary Solvent for Stock	Notes
Sigma-Aldrich (Merck)	BioReagent	(TLC)	DMSO / Methanol	Industry standard; often cited in FABP literature.[1]
Cayman Chemical	Research Grade		DMF / DMSO / Ethanol	Supplied as a crystalline solid; rigorous QC on lipid analogs.[1]
MedChemExpress (MCE)	Fluorescent Dye	(HPLC)	DMSO	Provides specific HPLC traces; useful for strict QC requirements.
BenchChem	Bio-Assay		DMSO	Often packaged specifically for high-throughput screening (HTS).[1]

The Impurity Profile: What to Watch For

The synthesis of DAUDA typically involves reacting Dansyl Chloride with 11-Aminoundecanoic Acid.[1] This process generates specific impurities that affect fluorescence data differently.[1]

- Impurity A: Dansyl Sulfonic Acid (Hydrolyzed Dansyl-Cl):

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- Nature:[1] Highly water-soluble, highly fluorescent.[1]
- Impact: Causes high background fluorescence in the buffer control (blank). It does not bind to the protein's hydrophobic pocket but swamps the detector, reducing the dynamic range of the assay.

- Impurity B: Unreacted 11-Aminoundecanoic Acid:
  - Nature:[1] Non-fluorescent.[1]
  - Impact: Acts as a "silent competitor."[1] It binds to the FABP/Albumin active site, displacing DAUDA and artificially inflating the apparent

    (lowering affinity).
- Impurity C: Bis-Dansyl Species:
  - Nature:[1] Rare, but possible if the fatty acid chain has secondary amines (unlikely in pure 11-aminoundecanoic acid).[1]

Recommendation: Prioritize suppliers providing HPLC data over TLC. TLC often fails to resolve the hydrolyzed dansyl acid from the product effectively in certain solvent systems.

Technical Protocol: A Self-Validating System

To ensure scientific integrity, do not assume the mass on the vial label is 100% active fluorophore. Use this protocol to validate concentration and activity.

Step 1: Stock Solution Preparation

DAUDA is hydrophobic.[1] Dissolving directly in aqueous buffer will result in micelle formation and erratic signal.[1]

- Solvent: Dissolve solid DAUDA in 100% DMSO or Ethanol to a target concentration of 10 mM.
- Storage: Aliquot into amber vials (light sensitive). Store at -20°C. Stable for >6 months.

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Step 2: Concentration Verification (The Beer-Lambert Check)

Mass-based preparation is prone to error due to hygroscopic salts.[1] Verify the actual concentration using UV-Vis absorbance.[1]

- Diluent: Methanol (Do not use water/PBS for this check).[1]
- Wavelength: 335 nm.[1][2][3]
- Extinction Coefficient (

  ): Use

  (standard for dansyl sulfonamides in methanol).[1]
- Calculation:

  .[1]

Step 3: The Displacement Assay Workflow

This protocol determines the binding affinity of a test drug by displacing DAUDA from a target protein (e.g., FABP4).

Reagents:

- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, pH 7.4 (Use low-binding plastics).[1]
- Protein: Recombinant FABP (Final conc: 1

  M).[1]
- Probe: DAUDA (Final conc: 1

  M).[1][3]

Procedure:

- Equilibration: Mix Protein + DAUDA in buffer. Incubate 15 mins at RT.[1][2]

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- Checkpoint: Fluorescence at 500 nm should be >10x higher than DAUDA in buffer alone. [1] If <5x, check protein activity or DAUDA purity (Impurity A).

- Titration: Add Test Compound (dissolved in DMSO) in serial dilutions. Keep DMSO constant (<2%).[1]

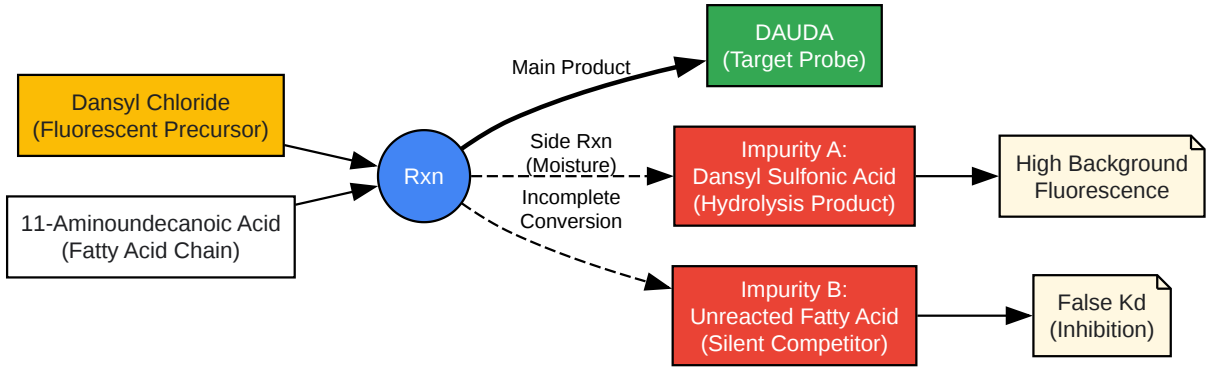
- Measurement: Excitation: 345 nm | Emission: 500 nm.[1][2]

- Analysis: Plot Fluorescence vs. Log[Drug]. Fit to a one-site competition model.

Visualization of Mechanisms & Workflows[4]

Diagram: The Chemistry of Impurities

This diagram illustrates the synthesis pathway and where critical impurities originate.



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Caption: Figure 1. Origin of critical impurities in DAUDA synthesis. Impurity A (Hydrolysis) destroys assay signal-to-noise ratio, while Impurity B (Unreacted Amine) alters calculated binding constants.[1]

Diagram: The Displacement Assay Logic

A flowchart demonstrating the self-validating experimental loop.

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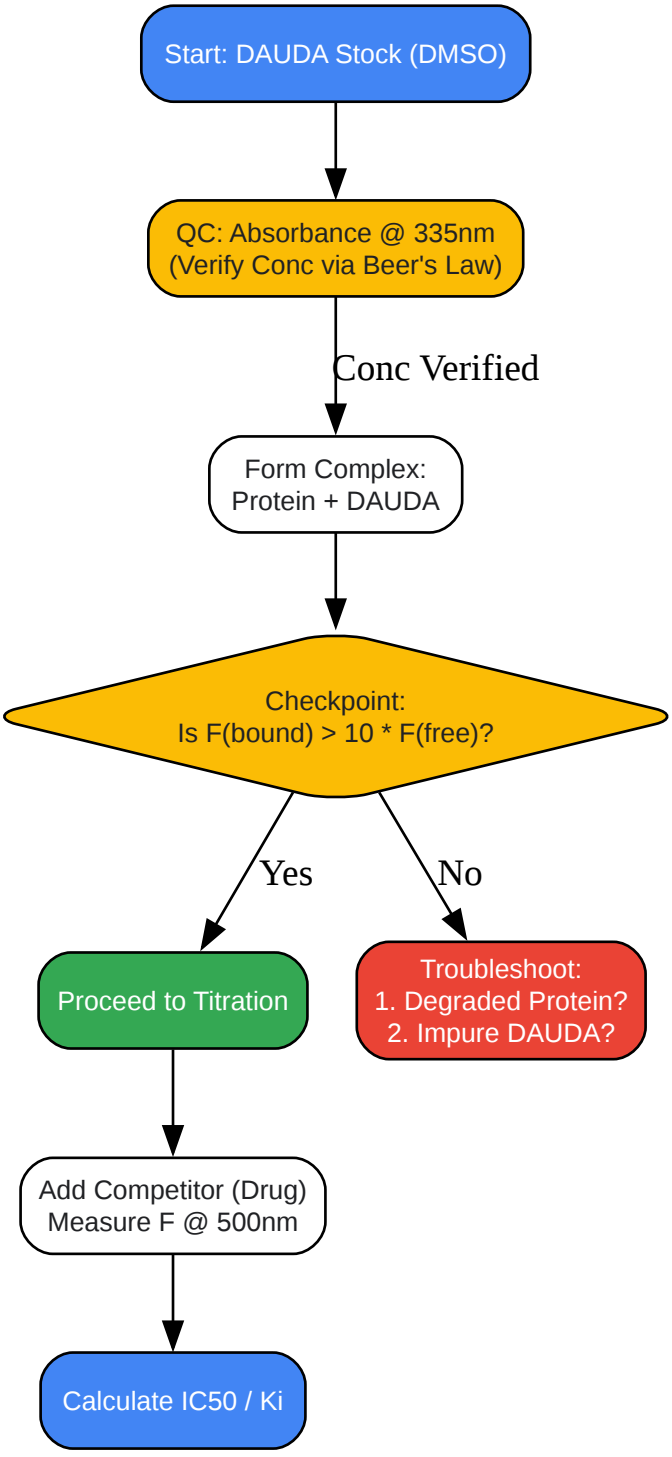

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Caption: Figure 2. Self-validating workflow for DAUDA displacement assays. The "Checkpoint" step is critical for distinguishing between inactive protein and impure probe.

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